

Physical properties of 2-Methylvaleric acid including boiling point and solubility

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Compound of Interest

Compound Name: 2-Methylvaleric acid

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A Technical Guide to the Physical Properties of 2-Methylvaleric Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the core physical properties of **2-Methylvaleric acid** (CAS No: 97-61-0), a branched-chain short-chain fatty acid.^[1] Also known as 2-methylpentanoic acid, this compound is a colorless to pale yellow liquid with a pungent, acrid odor.^{[2][3][4]} It is utilized in the formulation of flavors and fragrances and serves as a building block in the synthesis of plasticizers, vinyl stabilizers, and alkyd resins.^{[2][4]} Understanding its physical characteristics, such as boiling point and solubility, is fundamental for its application in chemical synthesis, drug development, and metabolic research.

Quantitative Physical Properties

The key physical properties of **2-Methylvaleric acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Temperature/Conditions
Boiling Point	196 - 198 °C	at 760 mmHg[5][6][7][8]
Solubility in Water	13 g/L	[2][4][5]
Solubility in Organic Solvents	Soluble	Ethanol, Ether, Chloroform[4]
Density	0.931 g/mL	at 25 °C[2]
Melting Point	-85 °C	[6]
Flash Point	91 - 93 °C	Closed Cup[7]
Refractive Index (nD)	1.411 - 1.416	at 20 °C[6][8]
pKa	4.782	at 25 °C

Experimental Protocols

The following sections detail the standard methodologies for determining the boiling point and solubility of organic compounds like **2-Methylvaleric acid**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[9][10] For carboxylic acids, boiling points are exceptionally high for their molecular weight due to the formation of stable hydrogen-bonded dimers.[11][12][13] Two common methods for its determination are the distillation method and the capillary method.

a) Simple Distillation Method: This method is suitable for determining the boiling point of a liquid sample of 5 mL or more.[9]

- **Apparatus Setup:** A distillation flask is filled with the liquid (e.g., **2-Methylvaleric acid**) and a few boiling chips to ensure smooth boiling. A thermometer is positioned in the neck of the flask with the top of the bulb level with the bottom of the side-arm leading to the condenser.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
- **Temperature Reading:** The temperature is recorded when it becomes constant. This stable temperature, observed during the condensation of the vapor, is the boiling point of the liquid.

[9] It is crucial to record the atmospheric pressure as the boiling point varies with pressure.

[10]

b) Capillary Method (Siwoloboff's Method): This micro-method is ideal for small quantities of liquid.

- Sample Preparation: A small amount of the liquid is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid.[13]
- Apparatus Setup: The fusion tube is attached to a thermometer. This assembly is then immersed in a heating bath (e.g., an oil bath or a Thiele tube) to ensure uniform heating.[10]
- Heating and Observation: The bath is heated gradually. As the temperature rises, air trapped in the capillary tube expands and escapes as bubbles. Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
- Temperature Reading: The heat source is removed, and the bath is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[13]

Solubility provides critical information about the polarity and functional groups present in a molecule.[14] The principle "like dissolves like" is a guiding rule, where polar compounds dissolve in polar solvents and non-polar compounds in non-polar solvents.[15][16]

a) Qualitative Solubility Test: This protocol determines the solubility of a compound in various solvents to classify it.

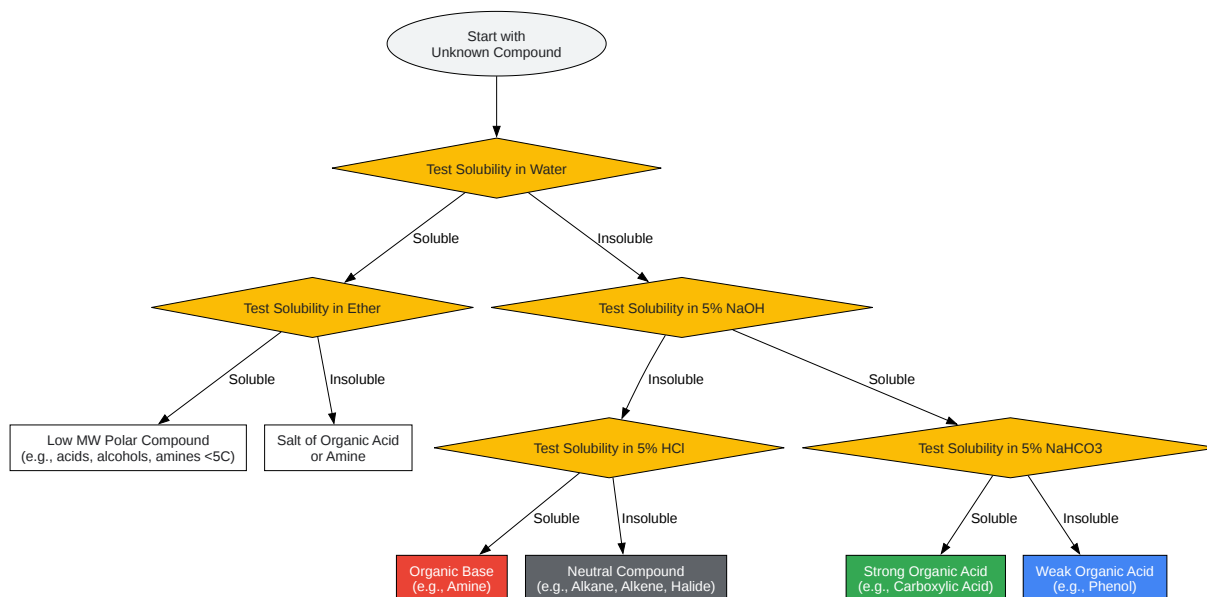
- Preparation: A small, measured amount of the compound (e.g., 25 mg or 0.05 mL) is placed in a small test tube.[14]
- Solvent Addition: Approximately 0.75 mL of the solvent (e.g., water, diethyl ether, 5% NaOH, 5% NaHCO₃, 5% HCl) is added in small portions.[14]
- Observation: After each addition, the test tube is shaken vigorously. The compound is classified as "soluble" if it dissolves completely. If the compound dissolves, its acid-base properties can be further tested with litmus paper.[14]

- Interpretation for **2-Methylvaleric Acid**:

- Water: As a compound with a polar carboxylic acid group and a relatively short non-polar alkyl chain (six carbons total), **2-Methylvaleric acid** exhibits limited solubility in water.[\[2\]](#)
[\[4\]](#)
- Aqueous Base (NaOH, NaHCO₃): Being a carboxylic acid, it readily reacts with aqueous bases to form a highly polar and water-soluble sodium salt (sodium 2-methylvalerate), thus dissolving in these solutions.[\[17\]](#)
- Aqueous Acid (HCl): No reaction occurs, and solubility is not expected to increase compared to water.
- Organic Solvents (Ethanol, Ether): The non-polar alkyl chain allows it to be soluble in common organic solvents like ethanol, ether, and chloroform.[\[4\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the qualitative determination of a compound's solubility class, a standard procedure in organic chemistry.



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Caption: Workflow for determining the solubility class of an organic compound.

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